

Technical Support Center: Characterization of Fluorinated Amidoximes

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Compound of Interest

Compound Name: 4,4,4-trifluoro-N'-hydroxybutanimidamide
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Welcome to the technical support center for the characterization of fluorinated amidoximes. This guide is designed for researchers, scientists, and drug development professionals to navigate the common pitfalls and challenges encountered during the synthesis and analysis of these unique compounds. The introduction of fluorine can significantly alter the physicochemical properties of amidoximes, leading to unexpected results in routine characterization. This resource provides in-depth troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure accurate and reliable characterization of your fluorinated amidoxime compounds.

I. Understanding the Challenges: Why Fluorinated Amidoximes are Different

The high electronegativity and small size of fluorine atoms introduce several complexities in the characterization of amidoximes:

- Altered Electronic Effects: Fluorine's strong electron-withdrawing nature can influence the reactivity of the amidoxime moiety, affecting its synthesis, stability, and spectral properties.^[1]
^[2]

- **Complex Spectroscopic Signatures:** The presence of fluorine introduces unique spectroscopic handles (e.g., ^{19}F NMR) but also complicates ^1H and ^{13}C NMR spectra through spin-spin coupling. In mass spectrometry, fragmentation patterns can be altered, and in FTIR, the strong C-F bond vibrations can overlap with or shift other characteristic peaks.
- **Modified Physicochemical Properties:** Fluorination can impact a molecule's stability, including its susceptibility to hydrolysis and thermal decomposition.^[3] Purification can also be challenging due to altered polarity and solubility.

This guide will address these challenges in detail, providing practical solutions and theoretical explanations.

II. Troubleshooting Guides & FAQs

This section is structured in a question-and-answer format to directly address specific issues you may encounter during your experiments.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a cornerstone for the structural elucidation of fluorinated amidoximes. However, the presence of fluorine can lead to several interpretational challenges.

Frequently Asked Questions (FAQs):

- **Q1:** My ^{19}F NMR spectrum has a rolling baseline. What's causing this and how can I fix it?
 - **A1:** A rolling baseline is a common artifact in ^{19}F NMR and can arise from several factors:
 - **Large Spectral Width:** The wide chemical shift range of ^{19}F NMR can lead to baseline distortions.^[4]
 - **Acoustic Ringing:** The radiofrequency pulse can cause the probe to vibrate, introducing oscillations in the Free Induction Decay (FID) that manifest as baseline roll.^[4]
 - **Probe Background Signals:** Fluorine-containing materials in the NMR probe can contribute to a broad, uneven baseline.^[5]
 - **Troubleshooting:**

- Optimize Acquisition Parameters: Use a longer pre-scan delay to allow for the decay of acoustic ringing.[\[6\]](#)
 - Data Processing: Apply a backward linear prediction to the first few data points of the FID to correct for baseline distortion. A polynomial baseline correction can also be applied after Fourier transformation.
 - Use a Fluorine-Free Probe: If background signals are a persistent issue, using a probe specifically designed for ^{19}F NMR with fluorine-free components is the most effective solution.
- Q2: I see small, uneven satellite peaks around my main ^{19}F signal. What are they?
 - A2: These are most likely ^{13}C satellite peaks. Due to the natural 1.1% abundance of ^{13}C , a small portion of your molecules will have a ^{13}C atom adjacent to the ^{19}F atom, leading to ^{13}C - ^{19}F coupling. The asymmetry arises from the isotope effect of ^{13}C on the ^{19}F chemical shift.[\[4\]](#)[\[6\]](#)
 - Q3: My ^1H and ^{13}C NMR spectra are very complex with broad or overlapping multiplets. How can I simplify them?
 - A3: The complexity arises from ^1H - ^{19}F and ^{13}C - ^{19}F coupling.
 - Troubleshooting:
 - Decoupling Experiments: Run $^1\text{H}\{^{19}\text{F}\}$ and $^{13}\text{C}\{^{19}\text{F}\}$ decoupling experiments to collapse the multiplets into singlets, simplifying the spectra and aiding in the assignment of chemical shifts.
 - 2D NMR Spectroscopy: Utilize 2D NMR techniques such as ^1H - ^{13}C HSQC, ^1H - ^{13}C HMBC, and ^1H - ^{19}F HETCOR to resolve overlapping signals and establish connectivity within the molecule.[\[7\]](#)[\[8\]](#)
 - Q4: How do I accurately integrate the peaks in my ^{19}F NMR spectrum for quantification?
 - A4: Accurate integration can be challenging due to the wide spectral width and potential for baseline distortions.

- Troubleshooting:
 - Ensure Adequate Relaxation Delay: Use a relaxation delay (d1) of at least 5 times the longest T1 relaxation time of the signals of interest to ensure full relaxation and accurate quantification.
 - Careful Phasing and Baseline Correction: Meticulously phase the spectrum and apply a high-order polynomial baseline correction to ensure accurate integration.
 - Use an Internal Standard: For quantitative ^{19}F NMR (qNMR), use a certified reference material as an internal standard with a known concentration and a chemical shift that does not overlap with your analyte signals.[\[6\]](#)

Workflow for Troubleshooting ^{19}F NMR Artifacts:

Caption: Troubleshooting workflow for common ^{19}F NMR artifacts.

Quantitative Data Summary for NMR:

Parameter	Typical Value/Range	Notes
^{19}F Chemical Shift (δ)	-50 to -220 ppm	Highly sensitive to the electronic environment. [9]
$^1\text{J}(^{13}\text{C}-^{19}\text{F})$	160 - 350 Hz	Large one-bond coupling constant.
$^2\text{J}(^1\text{H}-^{19}\text{F})$	40 - 80 Hz	Geminal coupling.
$^3\text{J}(^1\text{H}-^{19}\text{F})$	2 - 30 Hz	Vicinal coupling, dependent on dihedral angle.
$^n\text{J}(^{19}\text{F}-^{19}\text{F})$	2 - >100 Hz	Long-range coupling is common. [9]

B. Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight and fragmentation of fluorinated amidoximes.

Frequently Asked Questions (FAQs):

- Q1: I don't see the molecular ion peak in my mass spectrum. Why?
 - A1: The molecular ion of fluorinated compounds can be unstable and may not be observed, especially with high-energy ionization techniques like electron ionization (EI).
 - Troubleshooting:
 - Use a Soft Ionization Technique: Employ electrospray ionization (ESI) or chemical ionization (CI) to increase the likelihood of observing the protonated molecule $[M+H]^+$ or other adducts.
 - Check for In-source Fragmentation: Optimize the source parameters (e.g., cone voltage in ESI) to minimize fragmentation within the ion source.
- Q2: The fragmentation pattern of my fluorinated amidoxime is very complex and doesn't follow typical fragmentation rules. How can I interpret it?
 - A2: Fluorinated compounds often exhibit unique fragmentation pathways.
 - Loss of HF: A common fragmentation pathway is the neutral loss of hydrogen fluoride (HF).[\[10\]](#)
 - Fluorine Migration: Fluorine atoms can migrate during fragmentation, leading to unexpected fragment ions.
 - Homolytic Cleavage: Amidoximes themselves can undergo unusual homolytic bond cleavage.[\[4\]](#)
 - Troubleshooting:
 - High-Resolution Mass Spectrometry (HRMS): Use HRMS to determine the elemental composition of fragment ions, which is essential for proposing fragmentation mechanisms.
 - Tandem Mass Spectrometry (MS/MS): Perform MS/MS experiments to establish the relationship between precursor and product ions, helping to piece together the

fragmentation pathway.

- Isotope Labeling: If possible, synthesize isotopically labeled analogues (e.g., with ^{13}C or ^{15}N) to track the atoms during fragmentation.

Protocol for Sample Preparation for MS:

- Dissolve the sample in a suitable solvent (e.g., acetonitrile, methanol, or a mixture with water) at a concentration of approximately 1 mg/mL to create a stock solution.
- Dilute the stock solution with the mobile phase to a final concentration of 1-10 $\mu\text{g/mL}$.
- Filter the sample through a 0.22 μm syringe filter to remove any particulate matter.
- Avoid non-volatile buffers and salts (e.g., phosphate, borate) as they can cause ion suppression. If necessary, use volatile buffers like ammonium acetate or ammonium formate.
[\[11\]](#)
- Use glass or polypropylene vials. Avoid using certain plastics that may leach plasticizers, especially with organic solvents.[\[11\]](#)

C. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR provides information about the functional groups present in the molecule.

Frequently Asked Questions (FAQs):

- Q1: The C-F stretching region of my spectrum is very broad and intense, obscuring other peaks. How can I interpret this region?
 - A1: The C-F stretching vibrations typically appear as strong, broad bands in the region of 1000-1400 cm^{-1} .[\[12\]](#) This is due to the high polarity of the C-F bond and the coupling of multiple C-F vibrations.[\[13\]](#)
 - Troubleshooting:
 - Attenuated Total Reflectance (ATR)-FTIR: ATR is a surface-sensitive technique that can sometimes provide better resolution for highly absorbing samples.

- Focus on Other Regions: While the C-F region is prominent, focus on other characteristic amidoxime peaks that are less likely to be obscured.
- Q2: How does fluorine substitution affect the characteristic peaks of the amidoxime group?
 - A2: The strong electron-withdrawing effect of fluorine can cause shifts in the vibrational frequencies of nearby functional groups.
 - C=N Stretch: The C=N stretching vibration (typically around 1640-1680 cm^{-1}) may shift to a higher frequency due to the inductive effect of fluorine.
 - N-O Stretch: The N-O stretch (around 930-970 cm^{-1}) may also be affected.
 - O-H and N-H Stretches: The positions of the O-H (broad, ~3200-3600 cm^{-1}) and N-H (sharp, ~3300-3500 cm^{-1}) stretches can be influenced by changes in hydrogen bonding induced by the fluorinated moiety.

Characteristic FTIR Bands:

Functional Group	Typical Wavenumber (cm^{-1})	Notes
O-H Stretch	3200 - 3600 (broad)	Often involved in hydrogen bonding.
N-H Stretch	3300 - 3500 (sharp)	Asymmetric and symmetric stretches for $-\text{NH}_2$.
C=N Stretch	1640 - 1680	May be shifted to higher frequency by fluorine.
C-F Stretch	1000 - 1400 (strong, broad)	Can be complex due to coupling. [12]
N-O Stretch	930 - 970	Can be weak and difficult to assign.

D. Stability and Purity

Fluorinated amidoximes can exhibit altered stability profiles compared to their non-fluorinated counterparts.

Frequently Asked Questions (FAQs):

- Q1: My fluorinated amidoxime seems to be degrading during storage or analysis. What is the likely cause?
 - A1: Fluorinated amidoximes can be susceptible to hydrolysis, especially under acidic or basic conditions.^{[14][15]} Thermal decomposition is also a possibility at elevated temperatures.^[3] The electron-withdrawing fluorine atoms can influence the stability of the amidoxime functional group.
 - Troubleshooting:
 - Store in a dry, inert atmosphere: Minimize exposure to moisture and air.
 - Avoid extreme pH: Use neutral solvents and buffers for analysis whenever possible.
 - Perform a forced degradation study: Systematically expose the compound to acidic, basic, oxidative, and thermal stress to identify degradation products and pathways.^{[16][17]}
- Q2: I am having difficulty purifying my fluorinated amidoxime. What techniques are recommended?
 - A2: Purification can be challenging due to the unique solubility properties imparted by fluorine.
 - Troubleshooting:
 - Fluorous Solid-Phase Extraction (F-SPE): This technique utilizes a fluorinated stationary phase to retain highly fluorinated compounds, allowing for their separation from non-fluorinated impurities.
 - Reverse-Phase HPLC: This is a common and effective method for purifying polar to moderately non-polar compounds. Use a mobile phase with a suitable organic modifier

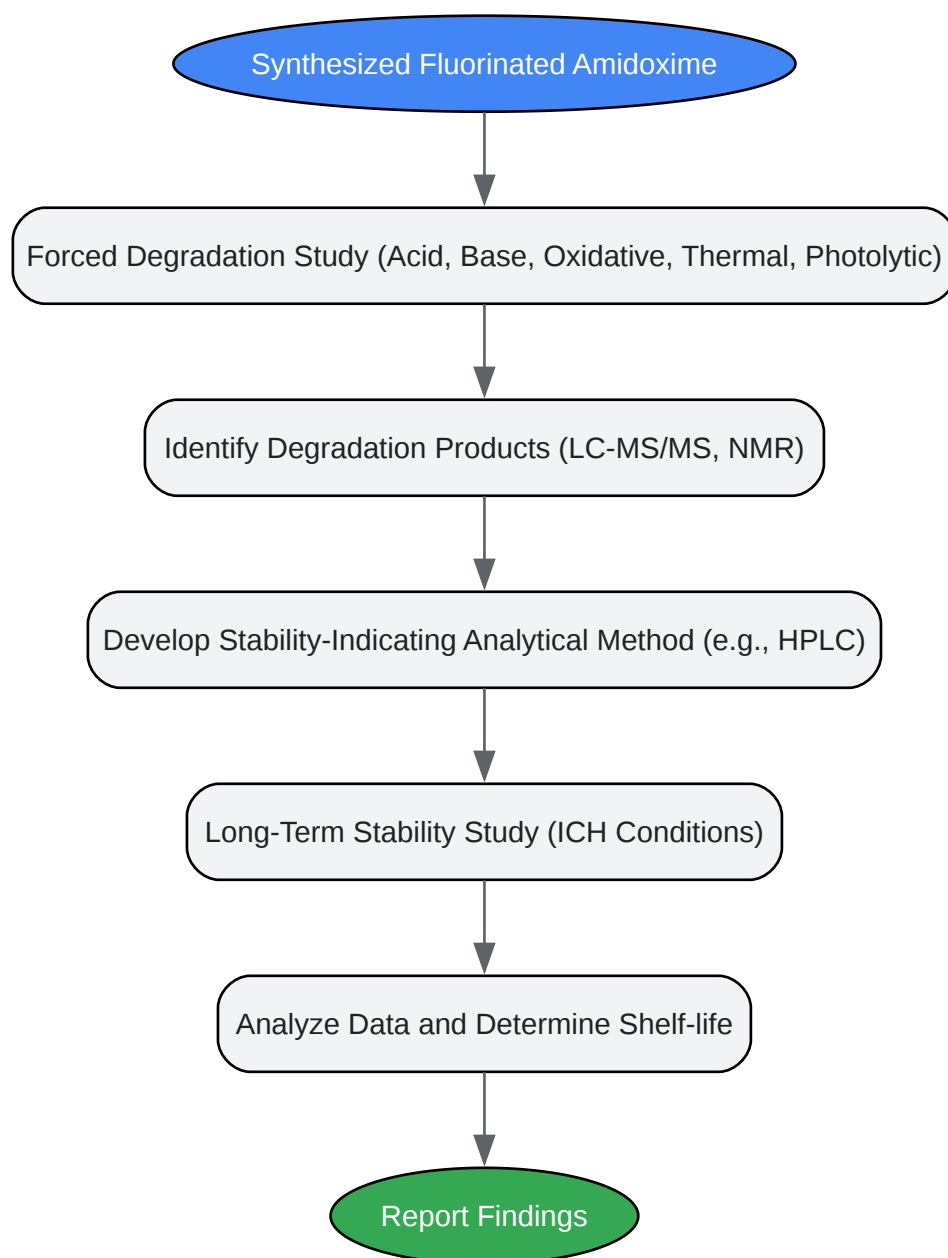
(e.g., acetonitrile or methanol) and an appropriate buffer.

- Recrystallization: If the compound is a solid, recrystallization from a suitable solvent system can be an effective purification method.

Protocol for a Basic Hydrolytic Stability Study:

- Prepare stock solutions of the fluorinated amidoxime in an organic solvent (e.g., acetonitrile) at a known concentration (e.g., 1 mg/mL).
- Prepare buffers at pH 2 (0.01 M HCl), pH 7 (phosphate buffer), and pH 10 (borate buffer).
- Incubate samples: Add a small aliquot of the stock solution to each buffer to a final concentration of 50-100 µg/mL. Incubate the solutions at a controlled temperature (e.g., 40 °C).
- Analyze samples at time points: At regular intervals (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot from each solution, quench the reaction if necessary (e.g., by neutralizing the pH), and analyze by HPLC-UV or LC-MS to quantify the remaining parent compound and any degradation products.
- Calculate the degradation rate: Plot the natural logarithm of the parent compound concentration versus time to determine the degradation rate constant.

Logical Flow for Stability Assessment:



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Caption: A logical workflow for assessing the stability of a fluorinated amidoxime.

III. Concluding Remarks

The characterization of fluorinated amidoximes presents a unique set of challenges that require a multi-faceted analytical approach. By understanding the influence of fluorine on the spectroscopic and physicochemical properties of these molecules, researchers can anticipate potential pitfalls and implement appropriate strategies to overcome them. This technical

support guide provides a foundation for troubleshooting common issues and developing robust characterization protocols. As with any scientific endeavor, careful experimental design, meticulous data analysis, and a thorough understanding of the underlying chemical principles are paramount to success.

IV. References

- Tajima, S., Shirai, T., Tobita, S., & Nibbering, N. M. M. (1993). Loss of hydrogen fluoride from metastable $C_2H_2F_3O^+$ ions generated from some fluorinated aliphatic alcohols. *Organic Mass Spectrometry*, 28(5), 551-555.
- Ebraheem, S. A. K., & Salman, S. R. (2012). 19-Fluorine nuclear magnetic resonance chemical shift variability in trifluoroacetyl species. *Journal of Fluorine Chemistry*, 143, 213-219.
- Clément, J., & Tlili, A. (2020). Amidoximes and Oximes: Synthesis, Structure, and Their Key Role as NO Donors. *Molecules*, 25(1), 143.
- D'Agostino, R., Fracassi, F., & Palumbo, F. (2017). Fluorination of vertically aligned carbon nanotubes: from CF_4 plasma chemistry to surface functionalization. *Beilstein Journal of Nanotechnology*, 8, 1766-1776.
- Rogers, M. T. (n.d.). NMR Artifacts. Michigan State University. Retrieved from [\[Link\]](#)
- Mhlongo, G. H., Mpelane, S. P., & Nindi, M. M. (2021). Trends towards Effective Analysis of Fluorinated Compounds Using Inductively Coupled Plasma Mass Spectrometry (ICP-MS). *Journal of Analytical Methods in Chemistry*, 2021, 8868916.
- Gerig, J. T. (2001). Fluorine NMR. University of California, Santa Barbara. Retrieved from [\[Link\]](#)
- Mohler, F. L., Bloom, E. G., Wells, E. J., Lengel, J. H., & Wise, C. E. (1949). Mass spectra of fluorocarbons. *Journal of Research of the National Bureau of Standards*, 43(1), 57-62.
- Wikipedia. (2023). Fluorine-19 nuclear magnetic resonance spectroscopy. Retrieved from [\[Link\]](#)

- Smith, B. C. (2023). Halogenated Organic Compounds. Spectroscopy Online. Retrieved from [\[Link\]](#)
- Jakes, J., & D. F. R. (2022). New ^{19}F NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds. *Chemical Science*, 13(13), 3766-3774.
- Jourdan, M. Y., & Britton, R. (2018). Prediction of ^{19}F NMR Chemical Shifts for Fluorinated Aromatic Compounds. *The Journal of Organic Chemistry*, 83(15), 8089-8095.
- Young, C. J., Hurley, M. D., Wallington, T. J., & Mabury, S. A. (2010). IR Spectra and Vibrational Modes of the Hydrofluoroethers CF_3OCH_3 , $\text{CF}_3\text{OCF}_2\text{H}$, and $\text{CF}_3\text{OCF}_2\text{CF}_2\text{H}$ and Corresponding Alkanes CF_3CH_3 , $\text{CF}_3\text{CF}_2\text{H}$, and $\text{CF}_3\text{CF}_2\text{CF}_2\text{H}$. *The Open Physical Chemistry Journal*, 4, 1-10.
- Lee, H. K., Nalcioğlu, O., & Buxton, R. B. (1991). Correction for chemical-shift artifacts in ^{19}F imaging of PFOB: simultaneous multislice imaging. *Magnetic Resonance in Medicine*, 21(1), 21-29.
- Facey, G. (2007, October 24). Measurement of ^{13}C - ^{19}F Coupling in a ^1H - ^{13}C HMBC. University of Ottawa NMR Facility Blog. Retrieved from [\[Link\]](#)
- d'Agostino, R., Fracassi, F., & Palumbo, F. (2012). FT-IR spectra of the fluorocarbon gases identified in TFE continuous and modulated plasmas. *Plasma Processes and Polymers*, 9(1), 86-90.
- Lotze, S., & L. M. (2020). Infrared Spectroscopic Signatures of the Fluorous Effect Arise from a Change of Conformational Dynamics. *The Journal of Physical Chemistry B*, 124(1), 158-166.
- Wang, C., Li, H., Chen, L., & Li, S. (2017). The enhanced uranyl–amidoxime binding by the electron-donating substituents. *RSC Advances*, 7(26), 15995-16002.
- Wang, J., et al. (2023). Development of hydrolytic stability screening methods for early drug discovery with high differentiation and predictive power. *Journal of Pharmaceutical and Biomedical Analysis*, 234, 115583.

- Dayie, K. T., & Tolbert, B. S. (2007). Measurement of Long Range 1H - 19F Scalar Coupling Constants and their Glycosidic Torsion Dependence in 5-Fluoropyrimidine Substituted RNA. *Journal of Magnetic Resonance*, 186(2), 259-270.
- Lamb, E. (2023). A practical guide to forced degradation and stability studies for drug substances. Onyx Scientific. Retrieved from [\[Link\]](#)
- Dalvit, C., & Fagerness, P. E. (2022). Practical Considerations and Guidelines for Spectral Referencing for Fluorine NMR Ligand Screening. *ACS Omega*, 7(15), 12795-12803.
- J. R. K. & M. T. Z. (2024). Evaluating aliphatic CF , CF_2 , and CF_3 groups as vibrational Stark effect reporters. *The Journal of Chemical Physics*, 160(20), 204305.
- Bhat, A. R., Pomerantz, A. E., & Arnold, W. A. (2023). Photolysis Products of Fluorinated Pharmaceuticals. *Environmental Science & Technology*, 57(40), 15006-15016.
- Harvard University. (n.d.). Sample Preparation. Harvard Center for Mass Spectrometry. Retrieved from [\[Link\]](#)
- Ishii, T., Nakahara, T., & Nakamura, N. (2001). Determination of fluorine in aqueous samples by electrothermal vaporisation inductively coupled plasma mass spectrometry (ETV-ICP-MS). *Journal of Analytical Atomic Spectrometry*, 16(7), 723-726.
- Wong, T. C. (2015). ^{13}C and ^1H chemical shift assignments and 1H - 19F spin-spin coupling constants in oligosaccharides and fluorinated oligosaccharides by two-dimensional ^{13}C - ^1H chemical shift correlation spectroscopy with proton homonuclear decoupling. *The Journal of Organic Chemistry*, 50(23), 4358-4363.
- LaFemina, N. J., & Gill, W. N. (2010). Thermal Degradation of High-Temperature Fluorinated Polyimide and its Carbon Fiber Composite. *Journal of Applied Polymer Science*, 115(4), 2347-2354.
- Cui, L., et al. (2019). FTIR spectra of the untreated and fluorinated samples. *Polymers*, 11(11), 1845.
- Tlili, A., & Billard, T. (2020). Synthesis of Fluorinated Amide Derivatives via a Radical N-Perfluoroalkylation–Defluorination Pathway. *Organic Letters*, 22(7), 2736-2740.

- Gande, A., & Li, G. (2026). Recent advances in the cleavage of non-activated amides. *Beilstein Journal of Organic Chemistry*, 22, 145-178.
- Cai, W., et al. (2011). Fourier transformation infrared spectrum studies on the role of fluorine in SnO₂:F films. *Journal of Applied Physics*, 109(1), 013511.
- AMSBIO. (2025). Stability-indicating methods for peptide drug analysis. Retrieved from [[Link](#)]
- Bhat, A. R., et al. (2024). Fluorinated Pharmaceutical and Pesticide Photolysis: Investigating Reactivity and Identifying Fluorinated Products by Combining Computational Chemistry, 19F NMR, and Mass Spectrometry. *Environmental Science & Technology*, 58(7), 3045-3055.
- Zhang, L., et al. (2022). Preparation and Characterization of a Novel Amidoxime-Modified Polyacrylonitrile/Fly Ash Composite Adsorbent and Its Application to Metal Wastewater Treatment. *International Journal of Environmental Research and Public Health*, 19(2), 856.
- Zhang, Q., et al. (2019). Amidoxime-Functionalized Macroporous Carbon Self-Refreshed Electrode Materials for Rapid and High-Capacity Removal of Heavy Metal from Water. *ACS Sustainable Chemistry & Engineering*, 7(8), 7949-7957.
- Specialist Pharmacy Service. (2010). A Standard Protocol for Deriving and Assessment of Stability Part 5 – Sterile Products (end sterilised products). Retrieved from [[Link](#)]
- ChemRxiv. (2021). Quantitative Real-Time Fluorine NMR Spectroscopy for Enzyme Kinetics: Hydrolysis of N-trifluoroacetyl glycine (TFAG) by Acylase I.
- Yilmaz, E., & Yilmaz, M. (2018). Fabrication and characterization of amidoxime-functionalized silica decorated with copper: a catalytic assembly for rapid reduction of dyes. *Turkish Journal of Chemistry*, 42(6), 1668-1679.
- Castro, E. A., et al. (1999). Kinetics of Aminolysis of some Benzoyl Fluorides and Benzoic Anhydrides in Non-polar Solvents. *Journal of the Chemical Society, Perkin Transactions 2*, (11), 2415-2420.
- Bajaj, S., Singla, D., & Sakhuja, N. (2012). Stability Testing of Pharmaceutical Products. *Journal of Applied Pharmaceutical Science*, 2(3), 129-138.

- Wolfenden, R. (2018). On the hydrolysis mechanisms of amides and peptides. International Journal of Chemical Kinetics, 50(9), 705-709.

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Sources

- 1. Amidoximes and Oximes: Synthesis, Structure, and Their Key Role as NO Donors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. The enhanced uranyl–amidoxime binding by the electron-donating substituents - RSC Advances (RSC Publishing) DOI:10.1039/C7RA00404D [pubs.rsc.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. benchchem.com [benchchem.com]
- 5. NMR Artifacts - Max T. Rogers NMR [nmr.natsci.msu.edu]
- 6. Certified Reference Materials for ¹⁹F NMR [sigmaaldrich.com]
- 7. University of Ottawa NMR Facility Blog: Measurement of ¹³C-¹⁹F Coupling in a ¹H-¹³C HMBC [u-of-o-nmr-facility.blogspot.com]
- 8. Measurement of Long Range ¹H-¹⁹F Scalar Coupling Constants and their Glycosidic Torsion Dependence in 5-Fluoropyrimidine Substituted RNA - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. Fluorine-19 nuclear magnetic resonance spectroscopy - Wikipedia [en.wikipedia.org]
- 10. onlinelibrary.wiley.com [onlinelibrary.wiley.com]
- 11. Sample Preparation | Harvard Center for Mass Spectrometry [massspec.fas.harvard.edu]
- 12. spectroscopyonline.com [spectroscopyonline.com]
- 13. Infrared Spectroscopic Signatures of the Fluorous Effect Arise from a Change of Conformational Dynamics - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. Development of hydrolytic stability screening methods for early drug discovery with high differentiation and predictive power - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. scite.ai [scite.ai]
- 16. onyxipca.com [onyxipca.com]

- [17. Stability-indicating methods for peptide drug analysis | AMSbiopharma \[amsbiopharma.com\]](#)
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